

A Senior Application Scientist's Technical Guide to N-(Benzyloxycarbonyl)-DL-alanine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: N-(Benzyloxycarbonyl)-DL-alanine

Cat. No.: B7779804

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

Introduction: The Foundational Role of N-Cbz-DL-alanine

N-(Benzyloxycarbonyl)-DL-alanine, commonly abbreviated as Cbz-DL-Ala or Z-DL-Ala-OH, is a pivotal derivative of the racemic amino acid alanine.[1][2] Its significance in synthetic organic chemistry, particularly in the realm of peptide synthesis, cannot be overstated. The core utility of this compound lies in the strategic "protection" of alanine's nucleophilic amino group by the benzyloxycarbonyl (Cbz or Z) group.[3][4] This modification temporarily masks the amine's reactivity, allowing chemists to selectively perform reactions at the carboxylic acid terminus without unintended side reactions like uncontrolled polymerization.[5] The Cbz group is renowned for its stability under a range of conditions and its clean, predictable removal, making Cbz-DL-Ala an indispensable building block in the methodical construction of peptides and other complex molecules.[4][6] This guide provides an in-depth examination of its structure, properties, synthesis, and critical applications.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is the bedrock of its effective application in research and development.

Chemical Structure and Formula

- Molecular Formula: C₁₁H₁₃NO₄[\[2\]](#)[\[7\]](#)
- IUPAC Name: 2-(phenylmethoxycarbonylamino)propanoic acid[\[2\]](#)
- Synonyms: N-Cbz-DL-alanine, Z-DL-Ala-OH, N-Carbobenzoxy-DL-alanine[\[1\]](#)[\[2\]](#)
- CAS Number: 4132-86-9[\[1\]](#)[\[7\]](#)
- Molecular Weight: 223.22 g/mol [\[2\]](#)

The structure consists of a central alanine backbone where the amino group (-NH₂) is acylated by a benzyloxycarbonyl group. This protecting group is composed of a benzyl alcohol moiety linked to a carbonyl group.

Caption: Chemical structure of **N-(Benzyloxycarbonyl)-DL-alanine**.

Physicochemical Data

The physical properties of Cbz-DL-Ala are critical for its handling, storage, and use in reactions, particularly for determining appropriate solvent systems and purification methods.

Property	Value	Source(s)
Appearance	White to off-white crystalline powder	[1] [7]
Melting Point	112.0 to 116.0 °C	[1] [7]
Purity	>99.0% (TLC, HPLC)	[1] [7]
Solubility	Soluble in organic solvents like methanol, DMF; sparingly soluble in water	[8] [9]
Storage Conditions	Store in a cool, dry place, inert atmosphere	[10]

Synthesis and Purification: A Practical Workflow

The most common and reliable method for synthesizing N-Cbz protected amino acids is the Schotten-Baumann reaction. This involves the acylation of the amino acid with benzyl chloroformate under alkaline conditions.

Causality in Experimental Design

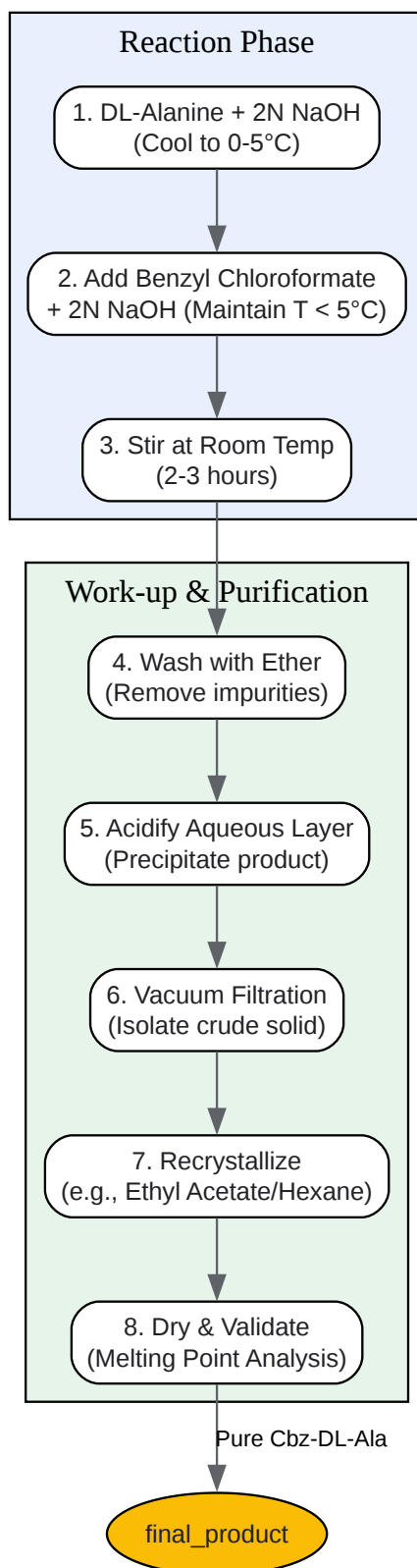
- **Why Alkaline Conditions?** The reaction is conducted at a pH between 8 and 10.^[4] This is a critical parameter. The base (typically NaOH) serves to deprotonate the amino group of DL-alanine, converting it from -NH_3^+ (at neutral pH) to the free amine -NH_2 . This deprotonation is essential as the free amine is the active nucleophile that attacks the electrophilic carbonyl carbon of benzyl chloroformate. Maintaining the pH also neutralizes the HCl byproduct formed during the reaction, driving the equilibrium towards the product.
- **Why Low Temperature?** The reaction is initiated at a low temperature (0-5 °C).^[11] Benzyl chloroformate is highly reactive and susceptible to hydrolysis, especially under alkaline conditions. Keeping the temperature low minimizes this competing side reaction, thereby maximizing the yield of the desired N-protected product.

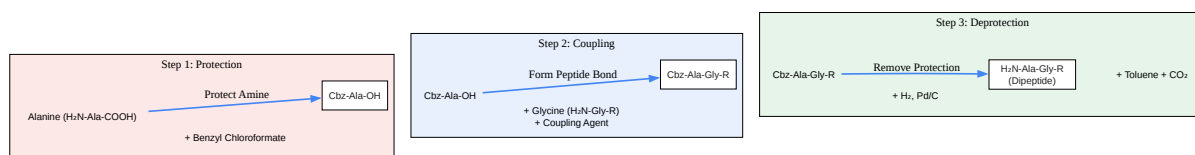
Detailed Synthesis Protocol

This protocol is a self-validating system, concluding with a melting point determination to confirm product identity and purity.

- **Dissolution:** Dissolve DL-alanine in a 2N sodium hydroxide (NaOH) solution in a three-necked flask equipped with a stirrer. Cool the solution to 0-5 °C using an ice-salt bath.^[11]
- **Reagent Addition:** Add benzyl chloroformate (Cbz-Cl) and an equivalent amount of 2N NaOH solution dropwise and simultaneously to the cooled alanine solution.^[11] The key is to maintain the temperature below 5 °C and the pH in the alkaline range.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 2-3 hours to ensure the reaction goes to completion.^[11]
- **Work-up (Extraction):** Transfer the reaction mixture to a separatory funnel. Wash with diethyl ether to remove any unreacted benzyl chloroformate and benzyl alcohol (a potential hydrolysis byproduct). Discard the organic layer.^[11]

- Acidification & Precipitation: Cool the aqueous layer in an ice bath and carefully acidify to pH 1-2 with a concentrated acid like HCl.[\[11\]](#) This protonates the carboxylate group, causing the Cbz-DL-Ala product, which is insoluble in acidic water, to precipitate as a white solid.
- Isolation: Collect the solid product by vacuum filtration and wash it with cold water to remove inorganic salts.
- Purification (Recrystallization): Recrystallize the crude product from a suitable solvent system, such as ethyl acetate/hexane, to yield pure **N-(Benzyloxycarbonyl)-DL-alanine**.
[\[11\]](#)
- Validation: Dry the purified crystals under vacuum and determine the melting point. A sharp melting point within the literature range (112-116 °C) indicates high purity.[\[7\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Benzyloxycarbonyl-DL-alanine | 4132-86-9 | TCI EUROPE N.V. [tcichemicals.com]
- 2. N-(Benzyloxycarbonyl)-DL-alanine | C₁₁H₁₃NO₄ | CID 95657 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. proprep.com [proprep.com]
- 4. Amino protecting group—benzyloxycarbonyl (Cbz) [en.highfine.com]
- 5. peptide.com [peptide.com]
- 6. bachem.com [bachem.com]
- 7. alfachemic.com [alfachemic.com]
- 8. chembk.com [chembk.com]
- 9. chembk.com [chembk.com]
- 10. 1142-20-7|((Benzyloxy)carbonyl)-L-alanine|BLD Pharm [bldpharm.com]
- 11. prepchem.com [prepchem.com]

- To cite this document: BenchChem. [A Senior Application Scientist's Technical Guide to N-(Benzyloxycarbonyl)-DL-alanine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7779804#n-benzyloxycarbonyl-dl-alanine-chemical-structure-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com